

# Proper Disposal of Chromic Acid, Disodium Salt, Decahydrate: A Step-by-Step Guide

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## Compound of Interest

Compound Name: *Chromic acid, disodium salt, decahydrate*

Cat. No.: *B078661*

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## IMMEDIATE SAFETY AND HANDLING

**Chromic acid, disodium salt, decahydrate**, also known as sodium dichromate decahydrate, is a hexavalent chromium compound that is highly toxic, corrosive, and carcinogenic.[1][2] Strict adherence to safety protocols is essential to minimize exposure risks.

### Personal Protective Equipment (PPE):

- **Gloves:** Nitrile gloves are required; do not use latex gloves.[3]
- **Eye Protection:** ANSI Z87.1-compliant safety goggles are the minimum requirement. A face shield should be used if there is a splash hazard.[3]
- **Body Protection:** A lab coat is mandatory. A chemical-resistant apron may be necessary when handling larger quantities.[3][4]

### Engineering Controls:

- All handling of chromic acid and its solutions must be conducted in a certified chemical fume hood to prevent the inhalation of airborne particles.[5][6]
- The laboratory should be maintained under negative pressure relative to surrounding areas to prevent the escape of contaminants.[6]

### Spill & Emergency Procedures:

- Spills: In the event of a small spill, alert others and restrict access to the area.<sup>[5]</sup> Wearing appropriate PPE, contain liquid spills with an absorbent material.<sup>[5]</sup> For solid spills, moisten the material first or use a HEPA-filter vacuum to avoid dispersing dust, then place it into a sealed container for disposal.<sup>[7][8]</sup> All cleanup materials must be treated as hazardous waste.<sup>[5]</sup>
- Exposure:
  - Skin Contact: Immediately flush the affected skin with large amounts of water for at least 15 minutes and remove contaminated clothing.<sup>[3][9]</sup>
  - Eye Contact: Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present.<sup>[3]</sup>
  - Inhalation: Move the person to fresh air.<sup>[3][6]</sup>
  - In all cases of exposure, seek immediate medical attention.<sup>[2][3]</sup>

## Waste Collection and Disposal Plan

Direct disposal of untreated hexavalent chromium waste is strictly prohibited.<sup>[1]</sup> All waste containing this compound, whether solid or liquid, must be collected and treated as hazardous waste.

### Collection and Storage:

- Containers: Collect all solid and liquid chromium-containing waste in clearly labeled, sealed, and impermeable containers.<sup>[5][6]</sup> Do not use metal containers or lids.<sup>[10]</sup>
- Labeling: Waste containers must be clearly labeled with a skull-and-crossbones pictogram, the word "Danger," and identify the contents as acutely toxic and carcinogenic.<sup>[3]</sup>
- Storage: Store waste containers in a designated, cool, dry, and well-ventilated area.<sup>[2][11]</sup> They must be stored below eye level and within secondary containment to prevent leaks.<sup>[3]</sup> Segregate from incompatible materials such as combustibles, organic materials, or reducing agents.<sup>[4][6]</sup> Do not allow large quantities of waste to accumulate.<sup>[4]</sup>

Disposal Path: The primary disposal method involves the chemical reduction of toxic hexavalent chromium (Cr(VI)) to the less hazardous trivalent chromium (Cr(III)), followed by precipitation and disposal through a certified hazardous waste service.[\[1\]](#)[\[12\]](#)[\[13\]](#)

## Experimental Protocol: Chemical Treatment of Liquid Waste

This protocol outlines the steps to convert hexavalent chromium in a liquid waste solution to a more stable, trivalent form for proper disposal. This procedure must be performed in a chemical fume hood while wearing all required PPE.[\[10\]](#)

### Materials:

- Chromic acid waste solution
- Water
- Sulfuric acid or Sodium Carbonate (for pH adjustment)
- Sodium Thiosulfate (reducing agent)
- Sodium Carbonate (neutralizing agent)
- Large glass beaker (at least 5 times the volume of the waste batch)
- Magnetic stir plate and stir bar
- pH meter or pH strips

### Procedure:

- Dilution (if necessary): This step can be skipped if the waste is already diluted (e.g., from rinsing). For concentrated waste, work in small batches.[\[14\]](#) Pour a volume of water equal to the waste into the large beaker, then slowly add the chromic acid waste to the water while stirring.[\[10\]](#)[\[14\]](#)

- **Acidification:** Place the beaker on a magnetic stir plate and begin stirring. Adjust the pH of the solution to approximately 1.0.[\[10\]](#) If the pH is above 1.0, slowly add sulfuric acid. If it is below 1.0, add small amounts of sodium carbonate.[\[10\]](#)
- **Reduction of Cr(VI) to Cr(III):** Slowly add small amounts of the reducing agent, sodium thiosulfate, to the acidic solution.[\[10\]](#)[\[14\]](#) Continue adding the reducer until the solution's color changes from orange-yellow to a blue or cloudy-green color. This color change signifies the successful reduction of Cr(VI) to Cr(III).[\[10\]](#)[\[14\]](#)
- **Neutralization and Precipitation:** Slowly add sodium carbonate to the solution to neutralize it to a pH between 6.0 and 8.0.[\[14\]](#) As the solution is neutralized, the trivalent chromium will precipitate out as a solid (chromium hydroxide).[\[10\]](#)[\[14\]](#) Continue stirring for an additional 15 minutes after neutralization.[\[10\]](#)
- **Settling and Separation:** Allow the mixture to sit undisturbed, preferably overnight, to let the solid precipitate settle completely.[\[10\]](#)
- **Final Disposal:**
  - **Precipitate (Solid Waste):** The solid chromium hydroxide precipitate is hazardous waste.[\[1\]](#)[\[10\]](#) Filter the precipitate from the solution. Collect the solid, along with any contaminated items like gloves and filter paper, in a labeled, sealed container.[\[6\]](#)[\[10\]](#)
  - **Supernatant (Liquid Waste):** The remaining liquid may be safe for sewer disposal if it meets local regulatory limits for chromium content. However, it is best practice to have the liquid tested or to dispose of it as hazardous waste.[\[1\]](#)[\[14\]](#)[\[15\]](#)
  - **Professional Disposal:** Arrange for the collection of all hazardous waste containers by your institution's environmental health and safety office or a certified hazardous waste disposal company.[\[4\]](#)[\[5\]](#)

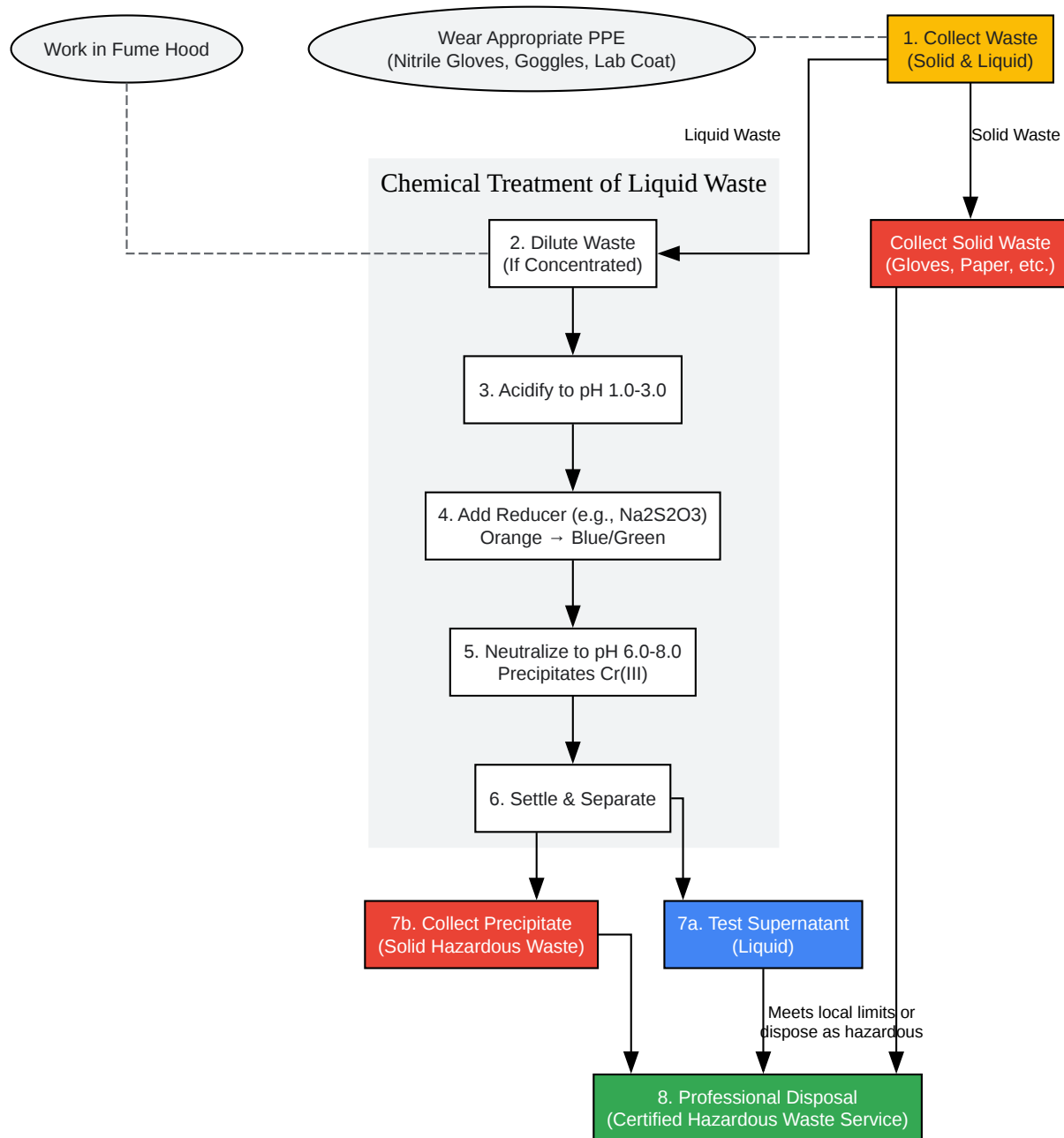
## Data Presentation

The following table summarizes the key quantitative parameters for the chemical treatment of chromic acid waste.

Parameter	Target Value	Purpose	Reference
Initial pH Adjustment	1.0 - 3.0	To create an acidic environment efficient for the reduction of Cr(VI).	[1][10]
Neutralization pH	6.0 - 10.0	To precipitate the reduced Cr(III) out of the solution as a solid.	[14][15]
Final Liquid Effluent	< 2 ppm Chromium	Target concentration for sewerable effluent (local regulations may vary).	[16]

## Mandatory Visualization

The following diagram illustrates the workflow for the proper disposal of **chromic acid, disodium salt, decahydrate** waste.



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